

Application Note: Handling Precautions & Protocols for 6-Amino-4-methyl-nicotinamide

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Compound of Interest

Compound Name: 6-Amino-4-methyl-nicotinamide

CAS No.: 65169-39-3

Cat. No.: B3356131

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Executive Summary & Chemical Identity

6-Amino-4-methyl-nicotinamide (CAS: 65169-39-3) is a substituted pyridine derivative utilized primarily as a bioactive building block in medicinal chemistry and as a structural probe in metabolic pathway research. It is a structural analog of 6-Aminonicotinamide (6-AN), a potent inhibitor of 6-phosphogluconate dehydrogenase. Due to this structural homology, **6-Amino-4-methyl-nicotinamide** must be handled with the presumption of significant biological activity, including potential metabolic interference and reproductive toxicity, until definitive toxicological data proves otherwise.

This guide provides a rigorous, self-validating framework for the safe storage, solubilization, and experimental application of this compound.

Chemical Profile

Property	Specification
IUPAC Name	6-amino-4-methylpyridine-3-carboxamide
Molecular Formula	C ₇ H ₉ N ₃ O
Molecular Weight	151.17 g/mol
Appearance	White to off-white crystalline powder
Solubility	High in DMSO, DMF; Low in Water/PBS
Primary Hazard	Irritant (Skin/Eye/Resp); Potential Reprotoxin (Analog-based)

Safety Assessment & Engineering Controls (HSE)

Core Directive: Treat as a Potent Compound (OEB 3 equivalent).

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95/P2 respirator minimum; P100 required if handling open powder outside a fume hood (not recommended).
- Dermal: Double-gloving is mandatory when using DMSO as a solvent.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (minimum 5 mil) or Neoprene. Rationale: DMSO permeates standard nitrile in <5 minutes, carrying dissolved solutes through the skin barrier.
- Ocular: Chemical splash goggles. Standard safety glasses are insufficient for fine powders that can drift around side shields.

Engineering Controls

- Primary Containment: All weighing and open-vial manipulations must occur within a certified Chemical Fume Hood or Biological Safety Cabinet (Class II, Type B2).

- **Static Control:** Use an anti-static gun or ionizer bar during weighing. Pyridine derivatives are prone to static charge, causing powder scattering ("fly-away") which leads to inaccurate dosing and contamination.

Storage & Stability Protocols

Objective: Prevent hydrolytic degradation and photo-oxidation.

Receipt & Long-Term Storage

- **Temperature:** Store neat powder at -20°C.
- **Desiccation:** The amide bond is susceptible to hydrolysis. Store the vial inside a secondary container (e.g., a sealed Falcon tube) containing active silica gel or Drierite™.
- **Light:** Protect from light. If the manufacturer vial is clear glass, wrap it in aluminum foil.

Freeze-Thaw Management

Repeated freeze-thaw cycles induce crystal lattice stress and condensation, degrading the compound.

- **Protocol:** Upon first thaw, aliquot the stock solution into single-use volumes (e.g., 50 µL or 100 µL) in amber microcentrifuge tubes.

Technical Protocol: Solubilization & Stock Preparation

Scientific Rationale: **6-Amino-4-methyl-nicotinamide** exhibits poor aqueous solubility due to the hydrophobic methyl group and the planar pyridine ring stacking. Aqueous buffers (PBS, TBS) should only be introduced after initial solubilization in an organic solvent.

Solvent Selection Strategy

- **Primary Solvent:** Dimethyl Sulfoxide (DMSO).
 - **Grade:** Anhydrous, ≥99.9% (Cell Culture Grade).

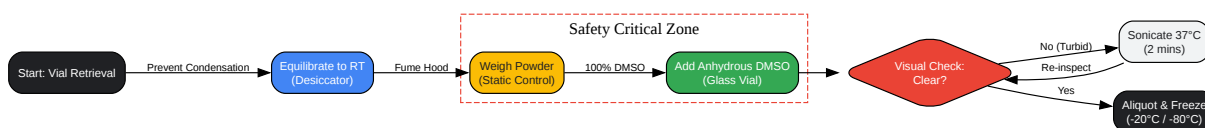
- Solubility Limit: Typically ~50–100 mg/mL.
- Secondary Solvent: Dimethylformamide (DMF) if DMSO is incompatible with downstream assays.
- Forbidden: Do not attempt to dissolve directly in water, saline, or alcohols (EtOH/MeOH), as precipitation is likely at concentrations >1 mM.

Step-by-Step Preparation (10 mM Stock)

Target: Prepare 1 mL of 10 mM Stock Solution. Calculation:

- Equilibration: Allow the product vial to warm to room temperature (RT) inside a desiccator before opening. This prevents atmospheric water condensation on the cold powder.
- Weighing: Accurately weigh 1.51 mg of powder into a sterile amber glass vial.
 - Note: Plastic microfuge tubes can leach plasticizers in contact with 100% DMSO over time; glass is preferred for long-term stock storage.
- Solvent Addition: Add 1.0 mL of Anhydrous DMSO.
- Dissolution: Vortex vigorously for 30–60 seconds.
 - Validation: Inspect the solution against a dark background. It must be optically clear with no particulates. If turbid, sonicate in a water bath at 37°C for 2 minutes.
- Aliquoting: Dispense into single-use aliquots and store at -20°C or -80°C.

Visual Workflow (Graphviz)



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Figure 1: Safe Solubilization Workflow ensuring compound integrity and user safety.

Experimental Application Notes

Dilution for Cell Culture (The "1:1000 Rule")

To prevent solvent toxicity in cell-based assays, the final concentration of DMSO must remain < 0.5% (v/v) (ideally < 0.1%).

- Protocol:
 - Prepare an Intermediate Dilution in culture medium.
 - Example: Dilute 10 mM Stock 1:100 into medium

100 μ M Working Solution (1% DMSO).
 - Add this Working Solution to cells to achieve final concentration.
 - Precipitation Check: When diluting the hydrophobic stock into aqueous media, immediate precipitation ("crashing out") may occur.
 - Validation: Observe the Intermediate Dilution under a microscope. If crystals are visible, the compound is insoluble at this concentration in this specific medium. Reduce concentration or add a solubilizing agent (e.g., Cyclodextrin).

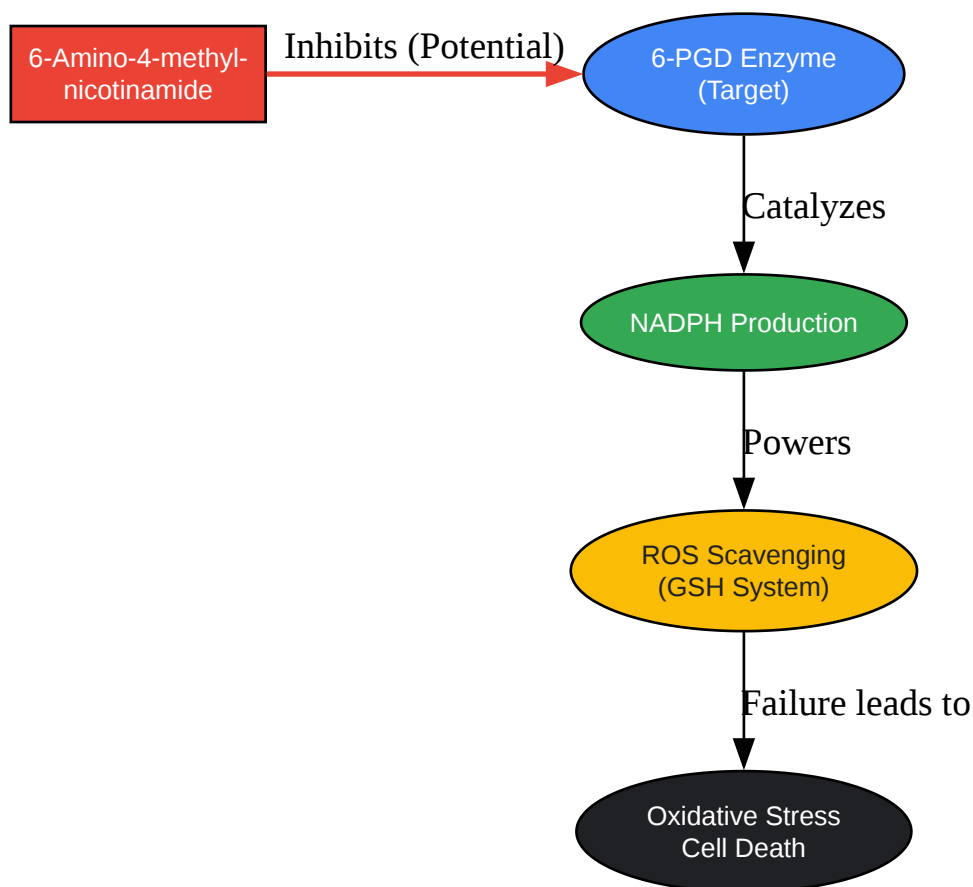
Waste Disposal

- Solid Waste: Contaminated gloves, weighing boats, and paper towels must be disposed of in Hazardous Chemical Solid Waste bins (incineration).
- Liquid Waste: Solutions containing **6-Amino-4-methyl-nicotinamide** must be collected in Halogenated/Organic Solvent Waste streams. Do not pour down the sink.

Scientific Context & Mechanism

While specific literature on the 4-methyl derivative is sparse compared to the parent compound, researchers utilize this molecule to probe the steric tolerance of NAD⁺ binding pockets.

- Pathway: Pentose Phosphate Pathway (PPP).
- Potential Mechanism: Analogous to 6-AN, this compound may form a toxic NADP analog, inhibiting 6-phosphogluconate dehydrogenase (6-PGD).
- Significance: Inhibition of 6-PGD blocks the generation of NADPH, increasing cellular susceptibility to oxidative stress (ROS) and inhibiting Ribose-5-phosphate synthesis required for DNA repair.



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Figure 2: Hypothesized mechanism of action based on structural homology to 6-Aminonicotinamide.

References

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Sources

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- [2. caymanchem.com \[caymanchem.com\]](#)
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